Application Note: Methyl 3-Hydroxy-5-Methylpicolinate in Advanced Heterocyclic Synthesis

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Compound of Interest

Compound Name:	*Methyl 3-hydroxy-5-methylpicolinate*
Cat. No.:	*B13029933*

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Target Audience: Researchers, medicinal chemists, and drug development professionals.

Executive Summary & Mechanistic Rationale

Methyl 3-hydroxy-5-methylpicolinate (CAS: 1806316-67-5) is a highly functionalized pyridine derivative that serves as a cornerstone building block in modern medicinal chemistry and agrochemical development. Characterized by a bidentate coordination motif and a reactive C2-methyl ester, this precursor is uniquely suited for the synthesis of complex macrocycles, fused heterocycles, and luminescent materials[1].

The utility of this molecule stems from the orthogonal reactivity and strategic placement of its functional groups:

- C2-Methyl Ester: Acts as a masked carboxylic acid. It can be directly amidated under forcing conditions or hydrolyzed to the free acid for mild, peptide-like coupling[2].

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- C3-Hydroxyl Group: Functions as an intramolecular hydrogen bond donor, stabilizing specific bioactive conformations in macrocyclic dilactones (e.g., UK-2A analogs)[3]. It also serves as a nucleophilic handle for cyclocondensation reactions to form fused oxazolo[4,5-b]pyridines.

- C5-Methyl Group: Modulates the electronic density of the pyridine ring, making the C6 position less susceptible to unwanted nucleophilic attack compared to unsubstituted analogs. Furthermore, this methyl group provides critical steric bulk and lipophilicity, which frequently enhances the target molecule's binding affinity in biological systems, such as the cytochrome bc1 complex targeted by picolinamide fungicides[4].

Experimental Protocols & Self-Validating Workflows

The following methodologies detail the transformation of **methyl 3-hydroxy-5-methylpicolinate** into high-value heterocyclic targets. Each protocol is designed as a self-validating system to ensure intermediate integrity before proceeding to subsequent steps.

Protocol A: Synthesis of Bioactive Picolinamides (UK-2A / Fenpicoxamid Analogs)

Picolinamides derived from 3-hydroxypicolinic acids are potent inhibitors of fungal respiration[4].

Step 1: Saponification of the Ester

- Procedure: Dissolve **methyl 3-hydroxy-5-methylpicolinate** (1.0 eq) in a 3:1 mixture of THF/H2O. Add LiOH·H2O (1.5 eq) at 0 °C. Stir for 2 hours at room temperature. Acidify the aqueous layer to pH 3 using 1M HCl, extract with EtOAc, dry over Na_2SO_4, and concentrate in vacuo.

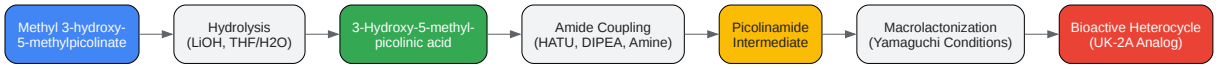
- Causality & Validation: LiOH is selected over NaOH/KOH to prevent base-catalyzed degradation of the pyridine ring and to avoid unwanted phenoxide formation at the C3-OH. Self-Validation: The disappearance of the ester methyl singlet (~3.9 ppm) in ^{1}H-NMR confirms complete hydrolysis, preventing unreacted ester from contaminating the subsequent coupling step.

Step 2: Amide Coupling

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- Procedure: To a solution of 3-hydroxy-5-methylpicolinic acid (1.0 eq) in anhydrous DMF, add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 15 minutes to form the active ester. Add the target macrocyclic amine precursor (1.1 eq) and stir for 4 hours at 25 °C.

- Causality & Validation: HATU is strictly required because the C3-hydroxyl group creates local steric hindrance and can form an internal hydrogen bond with the activated carboxylate, reducing its electrophilicity. DIPEA acts as a non-nucleophilic base, preventing competitive O-acylation side reactions. Self-Validation: Successful coupling is indicated by a mass shift in LC-MS corresponding to the desired picolinamide, alongside the emergence of a distinct amide N-H proton signal (>8.5 ppm) in NMR[2].



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Synthetic workflow from **Methyl 3-hydroxy-5-methylpicolinate** to bioactive heterocyclic analogs.

Protocol B: Synthesis of Fused Oxazolo[4,5-b]pyridines

Oxazolopyridines are privileged scaffolds utilized in the development of kinase inhibitors and star-shaped luminescent molecules[5].

Step 1: Curtius Rearrangement to 2-Amino-3-hydroxypyridine

- Procedure: Suspend the hydrolyzed picolinic acid (1.0 eq) in tert-butanol. Add triethylamine (1.2 eq) and Diphenylphosphoryl azide (DPPA, 1.1 eq). Heat to 80 °C for 12 hours. Isolate the Boc-protected amine, then deprotect using 20% TFA in DCM.

- Causality & Validation: The Curtius rearrangement cleanly converts the C2-carboxylic acid to a C2-amine without requiring harsh nitration/reduction sequences that could inadvertently oxidize the C5-methyl group. Self-Validation: Evolution of N_2 gas provides immediate visual confirmation of the acyl azide rearrangement. The intermediate Boc-amine exhibits a characteristic tert-butyl singlet at ~1.4 ppm in ^{1}H-NMR.

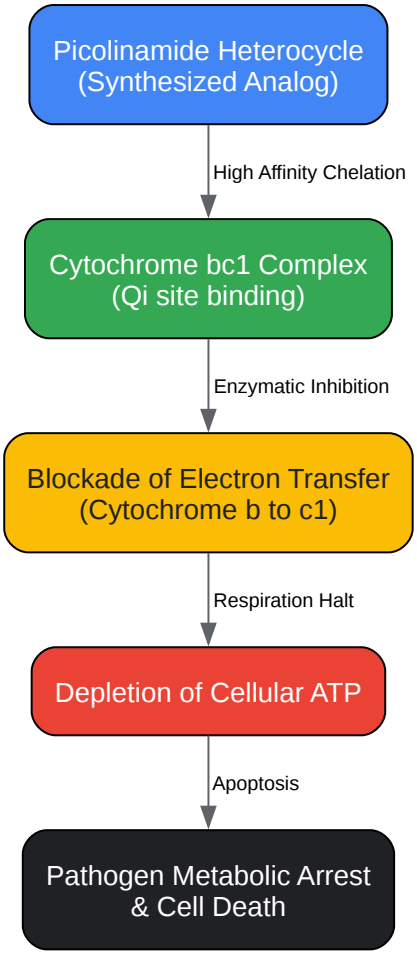
Step 2: Cyclocondensation

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- Procedure: Combine the resulting 2-amino-3-hydroxy-5-methylpyridine with triethyl orthoformate (excess) and a catalytic amount of p-TsOH. Heat at 120 °C for 6 hours.
- Causality & Validation: The orthoester acts as both the electrophilic carbon source and the dehydrating agent. The high temperature drives off ethanol, forcing the equilibrium toward the thermodynamically stable fused oxazole ring. Self-Validation: The disappearance of the primary amine and hydroxyl stretch in FTIR (~3300-3400 cm^{-1}) confirms complete ring closure.

Mechanism of Action: Picolinamide Target Pathway

The heterocycles generated from this precursor often exert their biological activity by targeting mitochondrial respiration. The diagram below illustrates the signaling and metabolic blockade induced by picolinamide derivatives.



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Mechanism of action for picolinamide-derived heterocycles targeting the Cytochrome bc1 complex.

Quantitative Data Summary

The table below summarizes the optimized reaction parameters and expected yields for the key transformations detailed in the protocols above, providing a benchmark for synthetic validation.

Target Heterocycle / Intermediate	Starting Precursor	Key Reagents & Solvents	Temp (°C)	Time (h)	Typical Yield (%)
3-Hydroxy-5-methylpicolinic acid	Methyl 3-hydroxy-5-methylpicolinate	$LiOH \cdot H_2O$, THF/H_2O (3:1)	25	2	92 - 96%
Picolinamide (UK-2A analog)	3-Hydroxy-5-methylpicolinic acid	HATU, DIPEA, DMF, Amine	25	4	82 - 88%
2-Amino-3-hydroxy-5-methylpyridine	3-Hydroxy-5-methylpicolinic acid	DPPA, Et_3N, t-BuOH; then TFA	80	12	75 - 80%
Oxazolo[4,5-b]pyridine	2-Amino-3-hydroxy-5-methylpyridine	$HC(OEt)_3$, p-TsOH (cat.)	120	6	65 - 72%
Star-shaped coordination complex	Methyl 3-hydroxy-5-methylpicolinate	$IrCl_3$, 2-ethoxyethanol	110	24	55 - 60%

References

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